Technical Application Note: Precision Synthesis of N-Cyclohexyl-4-methyl-3-nitrobenzenesulfonamide

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Compound of Interest

Compound Name:	*N-cyclohexyl-4-methyl-3-nitrobenzenesulfonamide*
CAS No.:	*134187-80-7*
Cat. No.:	*B2786629*

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Executive Summary

This technical guide details the reagents and protocols required for the synthesis of **N-cyclohexyl-4-methyl-3-nitrobenzenesulfonamide** (CAS: 134187-80-7). This sulfonamide scaffold is a critical intermediate in medicinal chemistry, often utilized in the development of antimicrobial agents, carbonic anhydrase inhibitors, and antitumor candidates.

The synthesis proceeds via a nucleophilic substitution at the sulfur atom of 4-methyl-3-nitrobenzenesulfonyl chloride by cyclohexylamine. This guide prioritizes an anhydrous dichloromethane (DCM) protocol for maximal yield and purity, while providing a Schotten-Baumann alternative for aqueous-compatible workflows.

Reaction Logic & Mechanism

The formation of the sulfonamide bond involves the nucleophilic attack of the primary amine (cyclohexylamine) on the electrophilic sulfur of the sulfonyl chloride. A base (Triethylamine or

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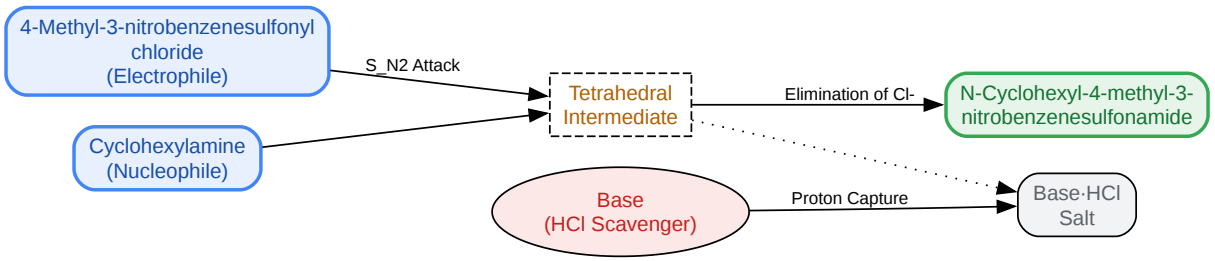
Pyridine) is essential to scavenge the liberated hydrogen chloride (HCl), driving the equilibrium forward and preventing the protonation of the nucleophilic amine.

Reaction Scheme



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Caption: Mechanistic pathway for sulfonamide formation via nucleophilic substitution.

Critical Reagents & Materials

To ensure reproducibility and minimize side reactions (e.g., hydrolysis of the sulfonyl chloride), use reagents meeting the specifications below.

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Reagent	CAS Number	Role	Purity Req.	Handling Notes
4-Methyl-3-nitrobenzenesulfonyl chloride	616-83-1	Electrophile	≥97%	Moisture sensitive; store under inert gas. Corrosive solid.
Cyclohexylamine	108-91-8	Nucleophile	≥99%	Toxic/Flammable liquid. Determine density (0.867 g/mL) for volumetric addition.
Triethylamine (TEA)	121-44-8	Base	≥99%	Dry over KOH or molecular sieves if water content is high.
Dichloromethane (DCM)	75-09-2	Solvent	Anhydrous	Critical: Water leads to sulfonic acid byproduct.
4-Dimethylaminopyridine (DMAP)	1122-58-3	Catalyst	≥99%	Optional (5 mol%) to accelerate sluggish reactions.

Experimental Protocol: Anhydrous Synthesis (Standard)

This protocol is optimized for high yield (>90%) and ease of purification.

Step 1: Reaction Setup

- Glassware Preparation: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar. Cap with a rubber septum and flush with Nitrogen (

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) or Argon.

- Amine Solution: Add Cyclohexylamine (1.20 g, 12.1 mmol, 1.1 equiv) and Triethylamine (1.67 g, 16.5 mmol, 1.5 equiv) to the flask.
- Solvation: Add Anhydrous DCM (40 mL) via syringe.
- Cooling: Submerge the flask in an ice-water bath (

) and stir for 10 minutes.

Step 2: Addition of Electrophile

- Preparation: In a separate vial, dissolve 4-methyl-3-nitrobenzenesulfonyl chloride (2.59 g, 11.0 mmol, 1.0 equiv) in Anhydrous DCM (10 mL).
- Addition: Transfer the sulfonyl chloride solution to a dropping funnel or syringe. Add dropwise to the cold amine solution over 20–30 minutes.
  - Note: Slow addition prevents localized overheating and bis-sulfonylation (though sterically hindered by the cyclohexyl group, it is good practice).
- Reaction: Remove the ice bath after addition is complete. Allow the mixture to warm to Room Temperature (RT) and stir for 3–6 hours.

Step 3: Monitoring & Workup

- TLC Check: Monitor consumption of sulfonyl chloride (Mobile Phase: 30% EtOAc in Hexanes).
- Quench: Once complete, dilute the reaction mixture with DCM (50 mL).
- Wash Sequence: Transfer to a separatory funnel and wash sequentially with:
  - 1M HCl (2 x 30 mL): Removes unreacted cyclohexylamine and TEA.
  - Sat.

    (2 x 30 mL): Removes any hydrolyzed sulfonic acid byproducts.

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- Brine (1 x 30 mL): Removes residual water.

- Drying: Dry the organic layer over Anhydrous

  or

  for 15 minutes. Filter off the solids.

Step 4: Purification

- Concentration: Evaporate the solvent under reduced pressure (Rotary Evaporator) to yield a crude solid.

- Recrystallization: If the crude solid is colored or impure by TLC, recrystallize from hot Ethanol (EtOH) or an EtOAc/Hexane mixture.

  - Target: Off-white to pale yellow crystals.

Process Workflow Visualization

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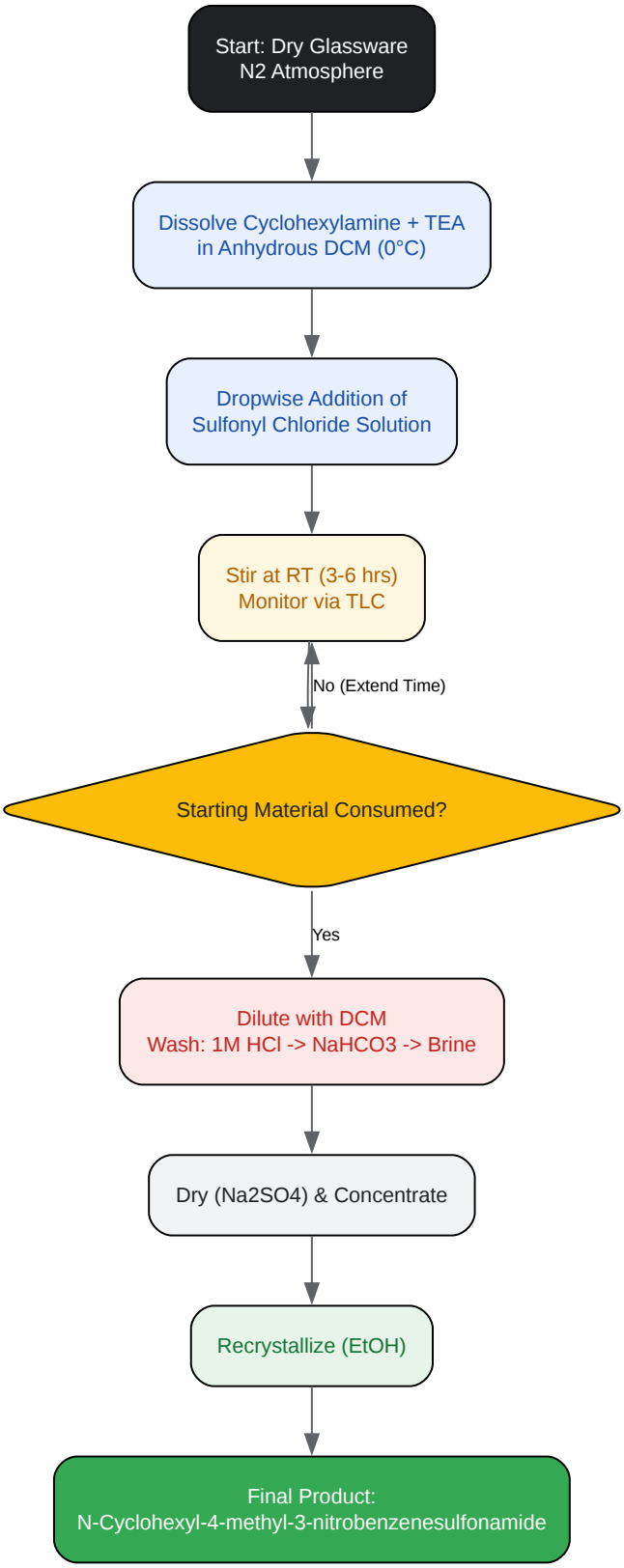

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Caption: Operational workflow for the synthesis, workup, and purification phases.

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Analytical Validation

Confirm the identity of the synthesized product using the following predicted spectral characteristics:

- Physical State: Pale yellow to off-white solid.
- Melting Point: Expected range 108–115°C (derivative dependent).
- IR Spectroscopy (

  ):

  - : N-H stretch (Sulfonamide).
  - :

    asymmetric and symmetric stretches.
  - :

    asymmetric and symmetric stretches.
- 1H NMR (400 MHz,

  ):

  - 8.4–8.5 (d, 1H, Ar-H ortho to

    and

).
  - 8.0–8.1 (dd, 1H, Ar-H).
  - 7.5–7.6 (d, 1H, Ar-H ortho to Methyl).
  - 4.5–5.0 (br s, 1H, NH).
  - 3.1–3.3 (m, 1H, Cyclohexyl CH-N).
  - 2.7 (s, 3H, Ar-

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).

- 1.0–1.9 (m, 10H, Cyclohexyl

).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of Sulfonyl Chloride	Ensure DCM is anhydrous. Check sulfonyl chloride quality (should not be white/powdery if it hydrolyzed to acid).
Oily Product	Residual Solvent or Impurities	Dry under high vacuum for 12h. Recrystallize from Hexane/EtOAc.[1]
Starting Material Remains	Inactive Nucleophile	Add catalytic DMAP (5 mol%). Ensure base (TEA) is not degraded.
Dark Coloration	Oxidation/Degradation	Perform reaction in the dark or under strict . Recrystallize with activated charcoal.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 560638, 4-Methyl-3-nitrobenzenesulfonyl chloride. Retrieved from [Link]
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Sources

- 1. Preparation of sulfonamides from N-silylamines - PMC [pmc.ncbi.nlm.nih.gov]
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